

# Safety, handling, and MSDS for Ethyl 2-phenylacrylate

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: Ethyl 2-phenylacrylate

Cat. No.: B130734

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An In-depth Technical Guide to the Safety, Handling, and MSDS of **Ethyl 2-phenylacrylate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Ethyl 2-phenylacrylate** (CAS No. 22286-82-4), a common reagent in organic synthesis. Adherence to these guidelines is crucial for minimizing risks and ensuring a safe laboratory environment.

## Chemical and Physical Properties

Proper handling and storage procedures are directly related to the physical and chemical properties of a substance. Below is a summary of key data for **Ethyl 2-phenylacrylate**.





Property	Value	Source(s)
Molecular Formula	C <sub>11</sub> H <sub>12</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	176.21 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Appearance	Colorless liquid	<a href="#">[2]</a>
Boiling Point	123-125 °C at 16 mmHg	<a href="#">[5]</a>
Purity	≥97%	<a href="#">[2]</a> <a href="#">[3]</a>
Storage Temperature	Store in a cool, dry place. Inert atmosphere, store in freezer, under -20°C.	<a href="#">[5]</a>

## Safety and Hazards

**Ethyl 2-phenylacrylate** is classified as a hazardous substance. Understanding its specific hazards is the first step in safe handling.

## GHS Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for hazard communication.

Hazard Class	Category	GHS Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	2	 alt text	Warning	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	 alt text	Warning	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure); Respiratory Tract Irritation	3	 alt text	Warning	H335: May cause respiratory irritation
Hazardous to the Aquatic Environment, Long-Term Hazard	2	 alt text	-	H411: Toxic to aquatic life with long lasting effects

Source:[1]

## Precautionary Statements

The following precautionary statements are recommended when handling **Ethyl 2-phenylacrylate**:

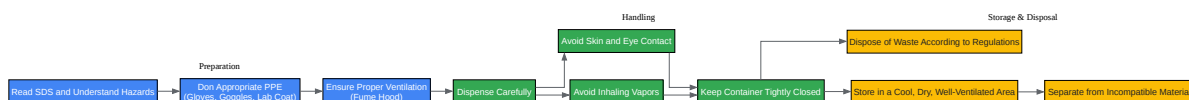
Code	Statement
Prevention	
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264	Wash skin thoroughly after handling.
P271	Use only outdoors or in a well-ventilated area.
P273	Avoid release to the environment.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
Response	
P302+P352	IF ON SKIN: Wash with plenty of water.
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P312	Call a POISON CENTER/doctor if you feel unwell.
P332+P313	If skin irritation occurs: Get medical advice/attention.
P337+P313	If eye irritation persists: Get medical advice/attention.
P362+P364	Take off contaminated clothing and wash it before reuse.
P391	Collect spillage.
Storage	
P403+P233	Store in a well-ventilated place. Keep container tightly closed.

P405	Store locked up.
Disposal	
P501	Dispose of contents/container in accordance with local/regional/national/international regulations.

Source:[1][6]

## Safe Handling and Storage

Proper handling and storage practices are essential to minimize exposure and prevent accidents.



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Safe Handling Workflow for **Ethyl 2-phenylacrylate**.

## Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield are mandatory.[7]
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber) and a lab coat.[7]  
Change gloves immediately if they become contaminated.

- Respiratory Protection: If working outside a fume hood or if ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.<sup>[7]</sup>

## Engineering Controls

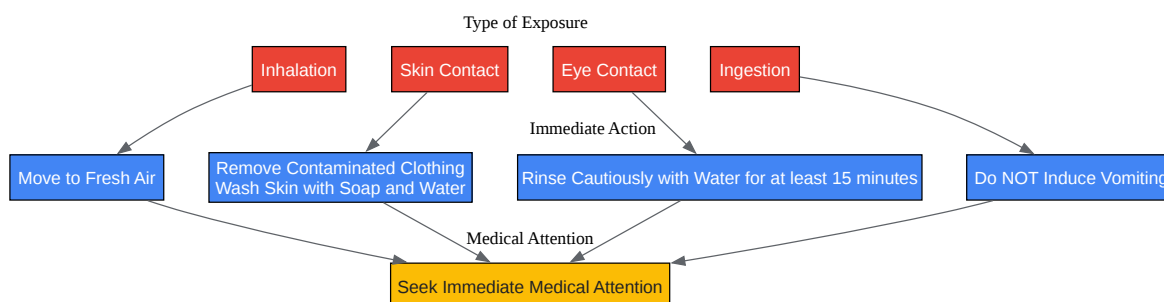
- Work in a well-ventilated area, preferably in a chemical fume hood.
- Provide an eyewash station and safety shower in the immediate work area.<sup>[7]</sup>

## Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents, peroxides, strong alkalis, and polymerization initiators.<sup>[7][8]</sup>
- The product may polymerize when exposed to light.<sup>[8]</sup>
- For long-term storage, keep in an inert atmosphere and in a freezer at temperatures under -20°C.

## First Aid Measures

In case of exposure, follow these first aid procedures immediately.



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#### *Emergency First Aid Response Workflow.*

- Inhalation: Remove the individual to fresh air at once.[9] If breathing has stopped, perform artificial respiration.[9] Seek immediate medical attention.
- Skin Contact: Immediately remove contaminated clothing and wash the affected skin with plenty of soap and water.[9] If skin irritation persists, get medical attention.
- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[9] Remove contact lenses if present and easy to do so.[6] Get medical attention immediately.
- Ingestion: Do NOT induce vomiting.[8] If the person is conscious, give one or two glasses of water to dilute the chemical.[8] Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## Fire Fighting Measures

While specific flash point data for **Ethyl 2-phenylacrylate** is not readily available in the provided results, it should be treated as a combustible liquid.

Measure	Recommendation
Suitable Extinguishing Media	Dry chemical, CO <sub>2</sub> , water spray, or alcohol-resistant foam.[8]
Unsuitable Extinguishing Media	Do not use a solid water stream as it may scatter and spread the fire.[10]
Specific Hazards	Vapors may form explosive mixtures with air. Vapors are heavier than air and may travel to a source of ignition and flash back.
Protective Equipment	Wear self-contained breathing apparatus (SCBA) and full protective gear.

## Spill and Leak Procedures

- Personal Precautions: Evacuate unnecessary personnel.[10] Eliminate all ignition sources.[8] Wear appropriate personal protective equipment.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.[8] Use non-sparking tools.[8]

## Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Do not dispose of it down the drain.[11] Disposal must be handled by a licensed hazardous waste disposal company.[11]

## Experimental Protocols

While detailed, specific experimental protocols for safety testing of **Ethyl 2-phenylacrylate** are not provided in the search results, the safety data is derived from standardized tests. For instance:



- **Skin Irritation/Corrosion:** Typically determined using in vivo (e.g., rabbit skin irritation tests) or in vitro models that assess the potential of a substance to cause reversible inflammatory changes to the skin.
- **Eye Irritation/Damage:** Assessed through methods like the Bovine Corneal Opacity and Permeability (BCOP) test or the traditional Draize rabbit eye test to evaluate the potential for a substance to cause reversible or irreversible eye damage.
- **Toxicity:** Acute toxicity is often determined via oral, dermal, and inhalation routes in animal models (e.g., rats or mice) to establish LD50 (lethal dose, 50%) or LC50 (lethal concentration, 50%) values.

For researchers needing to conduct such tests, it is recommended to follow established OECD (Organisation for Economic Co-operation and Development) or EPA (Environmental Protection Agency) guidelines for chemical safety testing.

**Disclaimer:** This document is intended as a guide and is not a substitute for a formal Material Safety Data Sheet (MSDS). Always refer to the specific MSDS provided by the supplier for the most accurate and up-to-date information. All laboratory personnel should be trained in the proper handling of hazardous materials.

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- To cite this document: BenchChem. [Safety, handling, and MSDS for Ethyl 2-phenylacrylate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b130734#safety-handling-and-msds-for-ethyl-2-phenylacrylate]

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